

An In-depth Technical Guide to the Physical Properties of Hexanamide

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This guide provides a comprehensive overview of the melting and boiling point data for **hexanamide**, tailored for researchers, scientists, and professionals in drug development. It includes a summary of physical constants, detailed experimental protocols for determining these properties, and a workflow diagram for the experimental process.

Physical Properties of Hexanamide

Hexanamide, also known as capronamide, is a primary amide with the chemical formula C₆H₁₃NO.[1] It presents as colorless crystals at room temperature.[1][2] The physical properties of **hexanamide** are crucial for its handling, purification, and use in various chemical syntheses.

Table 1: Melting and Boiling Point of **Hexanamide**

Property	Value	Conditions
Melting Point	100-102 °C	-
101 °C	-	
214 °F (101 °C)	-	
Boiling Point	255 °C	at 760 mmHg
491 °F (255 °C)	at 760 mmHg	
215.49 °C	rough estimate	_



Note: The slight variations in reported values can be attributed to different experimental conditions and purity of the samples.

The relatively high melting and boiling points of **hexanamide**, compared to other organic molecules of similar molecular weight, are due to the presence of the amide functional group. [3] Primary amides like **hexanamide** can form strong intermolecular hydrogen bonds, which require more energy to overcome during phase transitions.[4][5]

Experimental Protocols for Determination of Physical Properties

While specific experimental reports for **hexanamide** are not detailed in the available literature, the following are generalized and widely accepted methods for determining the melting and boiling points of solid organic compounds like amides.

2.1. Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid. For a pure substance, this transition occurs over a narrow range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes
- Thermometer
- Sample of hexanamide

Procedure:

- Sample Preparation: A small amount of dry, crystalline hexanamide is finely crushed and packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer bulb.



- Heating: The sample is heated rapidly at first to determine an approximate melting range.
 The determination is then repeated with a fresh sample, heating slowly (1-2 °C per minute) as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has melted is recorded as the end of the melting range. For pure **hexanamide**, this range should be narrow.

2.2. Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Thiele tube or a microscale reflux setup[6]
- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner or oil bath)
- Sample of hexanamide

Procedure (Thiele Tube Method):

- Sample Preparation: A small amount (a few milliliters) of molten hexanamide is placed in a small test tube. A capillary tube, sealed at one end, is placed inside the test tube with the open end down.[6]
- Apparatus Setup: The test tube assembly is attached to a thermometer and placed in a
 Thiele tube containing a high-boiling point liquid (e.g., mineral oil).[6]

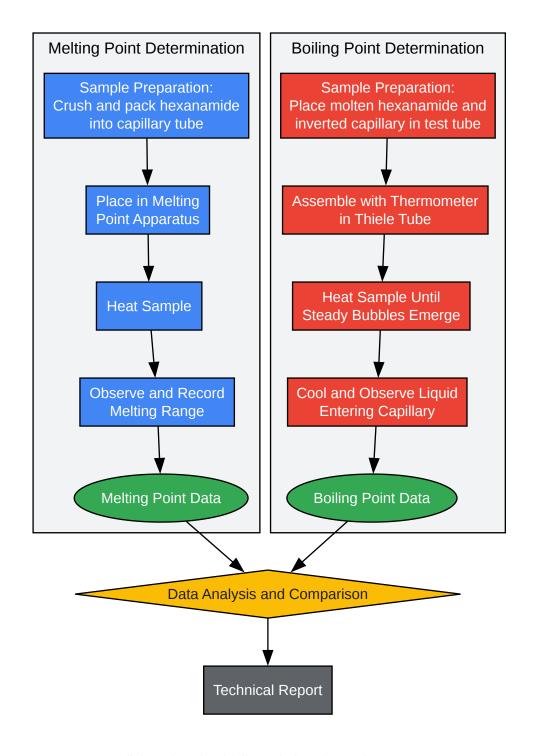


- Heating: The Thiele tube is gently heated, causing the temperature of the oil and the sample to rise. Air trapped in the capillary tube will slowly bubble out.
- Observation: Heating is continued until a steady stream of bubbles emerges from the
 capillary tube. The heat source is then removed. The liquid will begin to cool, and the
 bubbling will slow down. The temperature at which the liquid just begins to enter the capillary
 tube is the boiling point of the sample.[6] This is the point where the vapor pressure of the
 sample equals the external pressure.
- Pressure Correction: The atmospheric pressure should be recorded, as boiling points are
 pressure-dependent. The observed boiling point can be corrected to the standard pressure
 of 760 mmHg if necessary.

Experimental Workflow Visualization

The logical flow for determining the physical properties of **hexanamide** can be visualized as follows:





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Caption: Workflow for Melting and Boiling Point Determination.

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